

"4-Amino-3,5-dimethoxybenzoic acid" safety and handling

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Compound of Interest

Compound Name: 4-Amino-3,5-dimethoxybenzoic acid

Cat. No.: B044546

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An In-depth Technical Guide to the Safety and Handling of **4-Amino-3,5-dimethoxybenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from your supplier before handling this chemical. The toxicological properties of this compound have not been thoroughly investigated. Handle with extreme caution and in accordance with good laboratory practices.

Chemical and Physical Properties

4-Amino-3,5-dimethoxybenzoic acid is a substituted aromatic carboxylic acid. Its physical and chemical properties are critical for safe handling, storage, and use in experimental settings. While experimentally determined data is limited, a combination of reported and computed values is presented below.

Table 1: Physical and Chemical Properties of **4-Amino-3,5-dimethoxybenzoic acid**

Property	Value	Source
CAS Number	123039-72-5	
Molecular Formula	C ₉ H ₁₁ NO ₄	[1]
Molecular Weight	197.19 g/mol	[1]
Appearance	Data not available	
Melting Point	205 - 209 °C	
Boiling Point	Data not available	
Solubility	Data not available	
XLogP3 (Computed)	0.7	[1]
Hydrogen Bond Donor Count (Computed)	2	[1]
Hydrogen Bond Acceptor Count (Computed)	5	[1]
Rotatable Bond Count (Computed)	3	[1]

Hazard Identification and GHS Classification

This chemical is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. All personnel must be aware of its potential hazards before handling.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

GHS Pictogram:



Signal Word:Warning

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **4-Amino-3,5-dimethoxybenzoic acid** to minimize exposure risk.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally required:

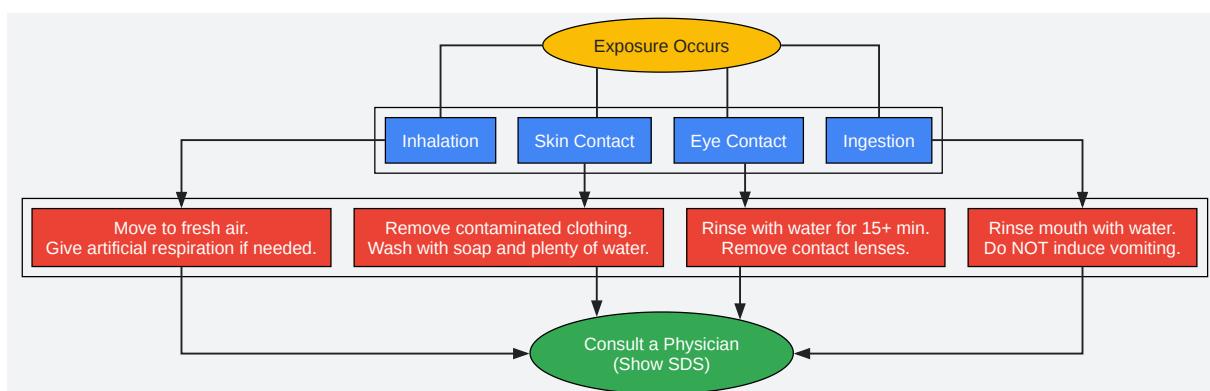
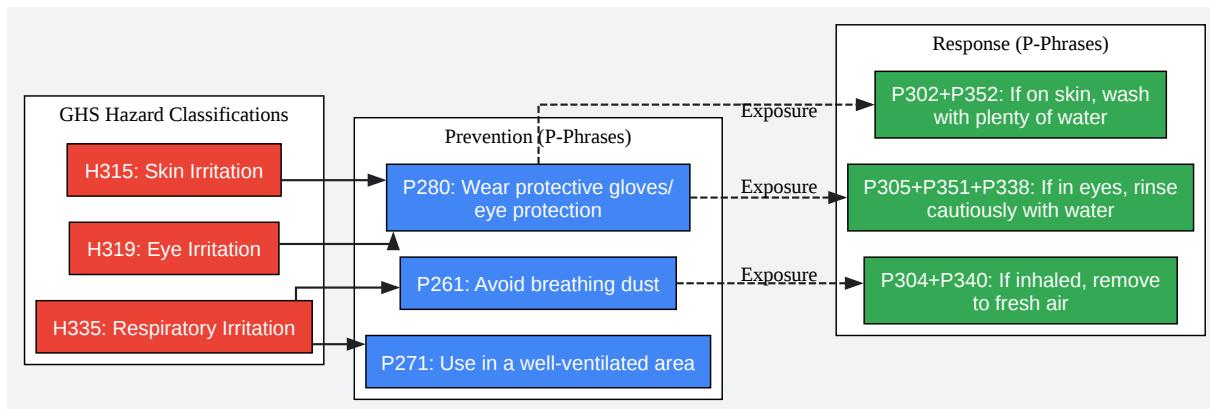
- Eye/Face Protection: Wear chemical safety goggles and a face shield. All eye protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact. Wear a lab coat or other protective clothing.
- Respiratory Protection: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid dust formation and inhalation. If a fume hood is not available or for higher-level protection, use a NIOSH-approved respirator with appropriate cartridges (e.g., type OV/AG/P99 in the US or ABEK-P2 in the EU).

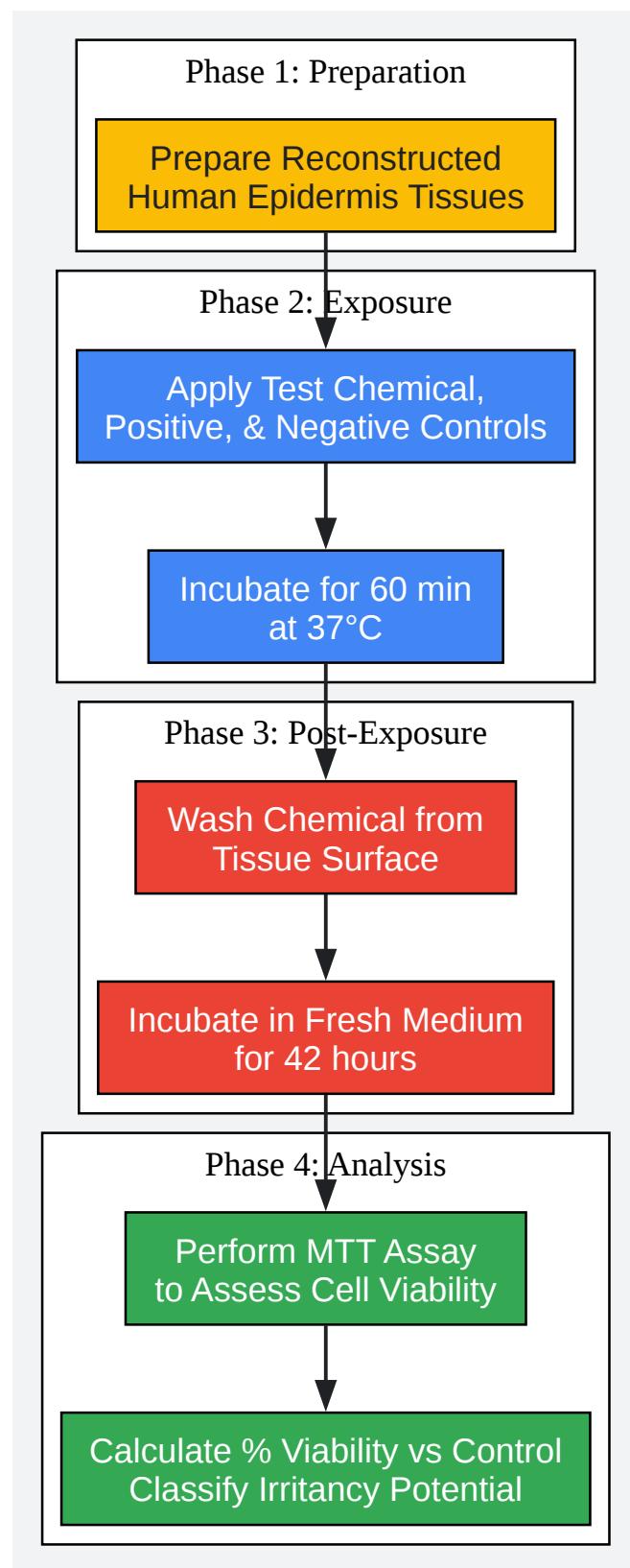
Handling Procedures

- Avoid all contact with skin and eyes.
- Avoid formation and inhalation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.

Storage Conditions

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated area. Some suppliers recommend refrigerated storage at 2-8°C.
- Store locked up.



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References

- 1. angenechemical.com [angenechemical.com]
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Phone: (601) 213-4426
Email: info@benchchem.com